

Experimental setup for electrophilic cyanation reactions under transition metal-free conditions.

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Compound of Interest

Compound Name: *Benzo[d]isothiazole-3(2H)-thione*
1,1-dioxide

Cat. No.: *B1274213*

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Application Note: Transition-Metal-Free Electrophilic Cyanation of Heterocycles

Introduction

Electrophilic cyanation is a fundamental transformation in organic synthesis, providing a direct route to valuable nitrile-containing compounds. Nitriles are key intermediates in the synthesis of pharmaceuticals, agrochemicals, and materials. While transition-metal-catalyzed methods have been widely employed, the development of transition-metal-free alternatives is of significant interest to avoid potential metal contamination in the final products, particularly in the context of drug development. This application note details a robust and reliable protocol for the electrophilic cyanation of indoles and other electron-rich heterocycles using N-cyano-N-phenyl-p-toluenesulfonamide (NCTS) as an electrophilic cyanating agent under mild, transition-metal-free conditions.

Reaction Principle

The described protocol operates via an electrophilic aromatic substitution mechanism. The electron-rich indole substrate attacks the electrophilic cyanide carbon of NCTS. A subsequent deprotonation step, facilitated by a mild base, leads to the formation of the desired 3-cyanoindole product and the corresponding sulfonamide byproduct. The choice of solvent and base is crucial for achieving high yields and selectivity.

Experimental Protocols

General Procedure for the Electrophilic Cyanation of Indoles

This protocol outlines the general steps for the cyanation of indole derivatives at the C3 position using NCTS.

Materials:

- Indole substrate (1.0 equiv)
- N-cyano-N-phenyl-p-toluenesulfonamide (NCTS) (1.2 equiv)
- Magnesium chloride ($MgCl_2$) (2.0 equiv)
- Triethylamine (Et_3N) (3.0 equiv)
- 1,2-Dichloroethane (DCE)
- Saturated aqueous sodium bicarbonate ($NaHCO_3$) solution
- Brine
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography

Equipment:

- Round-bottom flask
- Magnetic stirrer and stir bar
- Nitrogen or argon inlet
- Standard laboratory glassware for workup and purification

Procedure:

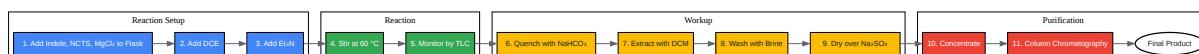
- To a dry round-bottom flask under an inert atmosphere (nitrogen or argon), add the indole substrate (1.0 equiv), N-cyano-N-phenyl-p-toluenesulfonamide (NCTS) (1.2 equiv), and magnesium chloride ($MgCl_2$) (2.0 equiv).
- Add 1,2-dichloroethane (DCE) as the solvent.
- Add triethylamine (Et_3N) (3.0 equiv) to the reaction mixture.
- Stir the reaction mixture at 60 °C and monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion of the reaction, cool the mixture to room temperature.
- Quench the reaction by adding a saturated aqueous solution of $NaHCO_3$.
- Extract the aqueous layer with dichloromethane (DCM) (3 x 20 mL).
- Combine the organic layers and wash with brine.
- Dry the combined organic layers over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to afford the desired 3-cyanoindole.

Data Presentation

Table 1: Substrate Scope for the Electrophilic Cyanation of Indoles with NCTS

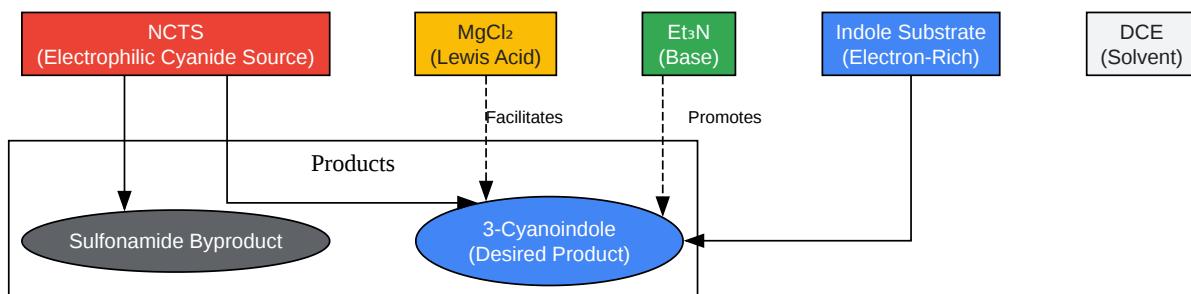
Entry	Substrate (Indole Derivative)	Product	Yield (%)
1	Indole	1H-indole-3-carbonitrile	85
2	2-Methylindole	2-Methyl-1H-indole-3-carbonitrile	99
3	5-Methoxyindole	5-Methoxy-1H-indole-3-carbonitrile	99
4	5-Chloroindole	5-Chloro-1H-indole-3-carbonitrile	95
5	5-Bromoindole	5-Bromo-1H-indole-3-carbonitrile	94
6	5-Nitroindole	5-Nitro-1H-indole-3-carbonitrile	75
7	1-Methylindole	1-Methyl-1H-indole-3-carbonitrile	99
8	1-Benzylindole	1-Benzyl-1H-indole-3-carbonitrile	99

Visualizations



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Caption: Experimental workflow for electrophilic cyanation.

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Caption: Key components and their roles in the reaction.

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